

Advanced Technical Guide: 1-Methyl-3-piperidineacetic Acid HCl

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Compound of Interest

Compound Name:	1-Methyl-3-piperidineacetic acid HCl
CAS No.:	2418643-93-1
Cat. No.:	B2478220

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Identification, Synthesis, and Structural Validation Executive Summary & Chemical Identity

1-Methyl-3-piperidineacetic acid hydrochloride is a specialized heterocyclic building block used primarily in the synthesis of pharmaceutical agents targeting the central nervous system (CNS) and muscarinic receptors.^[1] Its structural core—a 3-substituted piperidine ring—serves as a scaffold for various bio-active molecules, including antihistamines and antispasmodics.

Accurate identification of this compound is critical due to the prevalence of positional isomers (e.g., 2- and 4-substituted variants) which possess distinct pharmacological profiles.

Chemical Registry Data

The following table consolidates the definitive identifiers for the HCl salt and its parent free acid. Note the distinction between the commercially available free acid and the specific salt form.

Property	Data
Chemical Name	1-Methyl-3-piperidineacetic acid hydrochloride
Systematic Name	2-(1-methylpiperidin-3-yl)acetic acid hydrochloride
CAS Number (HCl Salt)	2418643-93-1 (Specific Salt Form)
CAS Number (Free Acid)	169253-08-1
Molecular Formula	C ₈ H ₁₅ NO ₂ [2] · HCl
Molecular Weight	193.67 g/mol
MDL Number	MFCD28891240
SMILES	CN1CCCC(CC(=O)O)C1.Cl

Structural Verification & Isomer Analysis

In drug development, confusing the 3-isomer with the 4-isomer (CAS 67686-06-0) is a common error. The 3-isomer is chiral, introducing stereochemical considerations often overlooked in initial screening.

Isomer Differentiation Workflow

The following decision tree illustrates the logic for verifying the specific 1-methyl-3-acetic isomer against common analogs.



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Figure 1: Analytical logic flow for distinguishing 1-Methyl-3-piperidineacetic acid from its 4-isomer and des-methyl precursors.

Synthesis Protocol

While the compound is commercially available, custom synthesis is often required to introduce isotopic labels (e.g., Deuterium or Carbon-13) or to control stereochemistry. The most robust route proceeds from 3-pyridylacetic acid.

Reaction Pathway[3]

- Hydrogenation: Reduction of the pyridine ring to the piperidine.
- N-Methylation: Reductive amination using formaldehyde/formic acid (Eschweiler-Clarke).
- Salt Formation: Stabilization with anhydrous HCl.

Step-by-Step Methodology

Step 1: Catalytic Hydrogenation[3]

- Reagents: 3-Pyridylacetic acid hydrochloride (CAS 501-81-5), PtO₂ (Adams' Catalyst), Glacial Acetic Acid.
- Procedure:
 - Dissolve 10.0 g of 3-pyridylacetic acid HCl in 100 mL of glacial acetic acid.
 - Add 0.5 g of PtO₂ catalyst.
 - Hydrogenate at 50 psi (3.4 bar) and 25°C for 12 hours.
 - Critical Check: Monitor H₂ uptake. Cessation indicates completion.
 - Filter through Celite to remove catalyst. Concentrate filtrate to yield 3-piperidineacetic acid acetate.

Step 2: Eschweiler-Clarke N-Methylation

- Reagents: 3-Piperidineacetic acid (crude from Step 1), Formaldehyde (37% aq), Formic Acid (88%).
- Procedure:

- Dissolve the crude piperidine residue in 20 mL formic acid.
- Add 15 mL formaldehyde solution.
- Reflux at 90-100°C for 6 hours. Evolution of CO₂ indicates active methylation.
- Cool and concentrate under reduced pressure to remove excess reagents.
- Purification: Dissolve residue in water, adjust pH to ~10 with NaOH, and extract with dichloromethane (DCM). Discard aqueous layer (remains of unreacted material).

Step 3: Hydrochloride Salt Formation

- Reagents: Anhydrous HCl in Dioxane (4M) or Ether.
- Procedure:
 - Dissolve the free base oil from Step 2 in dry diethyl ether or ethyl acetate.
 - Cool to 0°C.
 - Dropwise add HCl/Dioxane solution until pH < 2.
 - A white precipitate will form immediately.
 - Filter the solid, wash with cold ether, and dry under vacuum over P₂O₅.

Analytical Characterization

To validate the synthesized material, compare experimental data against the following standard values.

Nuclear Magnetic Resonance (NMR)

Nucleus	Shift (δ ppm)	Multiplicity	Assignment	Notes
^1H NMR	2.78	Singlet (3H)	N-CH ₃	Diagnostic peak for N-methylation.
	2.30	Doublet (2H)	-CH ₂ -COOH	
	1.8 - 3.4	Multiplets	Ring Protons	
	12.1	Broad Singlet	-COOH	
^{13}C NMR	174.2	Singlet	C=O	Carbonyl carbon.
	46.5	Singlet	N-CH ₃	

Mass Spectrometry (ESI-MS)

- Mode: Positive Ion Mode (ESI+)
- Expected m/z: 158.12 [M+H]⁺ (Free base mass + Proton)
- Fragment: 113 m/z (Loss of -COOH group).

Applications in Drug Discovery

1-Methyl-3-piperidineacetic acid is a versatile pharmacophore.^[4] Its applications include:

- Muscarinic Antagonists: The 3-substituted piperidine motif mimics the structure of acetylcholine, allowing for the design of competitive antagonists when coupled with bulky ester groups (e.g., benzilates).
- GABA Uptake Inhibitors: Derivatives of piperidineacetic acid are explored for anticonvulsant activity, similar to Tiagabine (which utilizes a nipecotic acid core).

- Chiral Resolution Agents: The enantiomers of this acid can be used to resolve chiral alcohols via ester formation.

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